Comparative Bioactivity Guide: 2-(2-Methoxyphenyl)ethylamine vs. 2,5-Dimethoxy (2C) Compounds

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Compound of Interest

Compound Name:	*[2-(2-Methoxyphenyl)ethyl] (methyl)amine*
CAS No.:	*104338-26-3*
Cat. No.:	*B179824*

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Executive Summary: The Structural Basis of Potency

This guide provides a technical comparison between 2-(2-Methoxyphenyl)ethylamine (2-MeO-PEA) and the 2C series (2,5-dimethoxyphenethylamines).

In the context of serotonergic pharmacology, 2-MeO-PEA serves as a critical negative control or structural baseline. While it shares the phenethylamine backbone with potent psychedelics like 2C-B or 2C-I, the absence of the 5-methoxy group and a hydrophobic 4-substituent renders 2-MeO-PEA essentially inactive as a 5-HT

agonist. Its bioactivity profile is dominated by rapid metabolic degradation via Monoamine Oxidase (MAO) and low-affinity, non-selective binding.

This guide details the Structure-Activity Relationships (SAR), receptor binding differentials, and metabolic fates that distinguish 2-MeO-PEA from the bioactive 2C class.

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Structural & Pharmacological Comparison[1][2][3][4][5]

The "2C" Pharmacophore vs. 2-MeO-PEA

The "2C" compounds are defined by a 2,5-dimethoxy substitution pattern on the phenyl ring, often with a lipophilic substituent at the 4-position (e.g., Bromine in 2C-B).[1][2][3] This specific arrangement is required to stabilize the molecule within the orthosteric binding pocket of the 5-HT

receptor.

- 2-MeO-PEA: Contains only a single methoxy group at the ortho (2) position.
- 2C Series: Contains methoxy groups at ortho (2) and meta (5) positions, plus a 4-substituent.

Comparative Bioactivity Data

The following table summarizes the stark contrast in bioactivity. Note that while 2C compounds exhibit nanomolar affinity, 2-MeO-PEA shows negligible activity at the target receptor.

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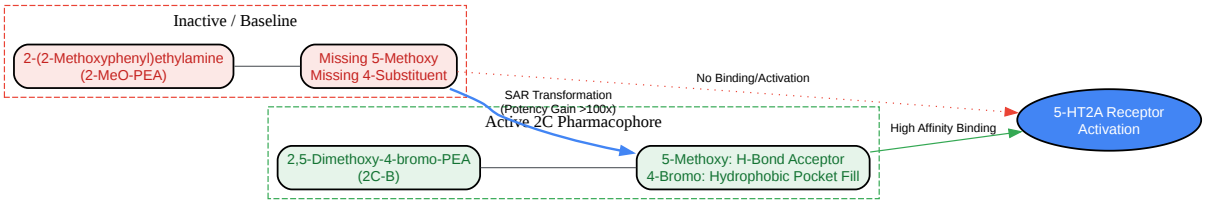
Feature	2-(2-Methoxyphenyl)ethylamine (2-MeO-PEA)	2C-B (Standard 2C Reference)
5-HT Affinity ( )	> 10,000 nM (Negligible/Inactive)	~ 1–10 nM (High Affinity)
Functional Efficacy	Inactive / Weak Antagonist	Partial to Full Agonist
MAO Susceptibility	High (Rapid substrate for MAO-A/B)	Low (2,5-dimethoxy inhibits MAO)
Primary Mechanism	Trace Adrenergic/Dopaminergic modulation	5-HT Receptor Activation
Lipophilicity (LogP)	Low (~1.5)	Moderate (~2.5 - 3.0)
In Vivo Effect	Non-hallucinogenic; inactive orally	Potent Psychedelic

> *Key Insight: The 5-methoxy group in 2C compounds acts as a hydrogen bond acceptor for Serine residues (e.g., Ser5.46) in the receptor pocket. Lacking this, 2-MeO-PEA fails to maintain the active conformation of the receptor.*

Visualizing the Structure-Activity Relationship (SAR)

The following diagram illustrates the structural deficiencies of 2-MeO-PEA compared to the active 2C pharmacophore.

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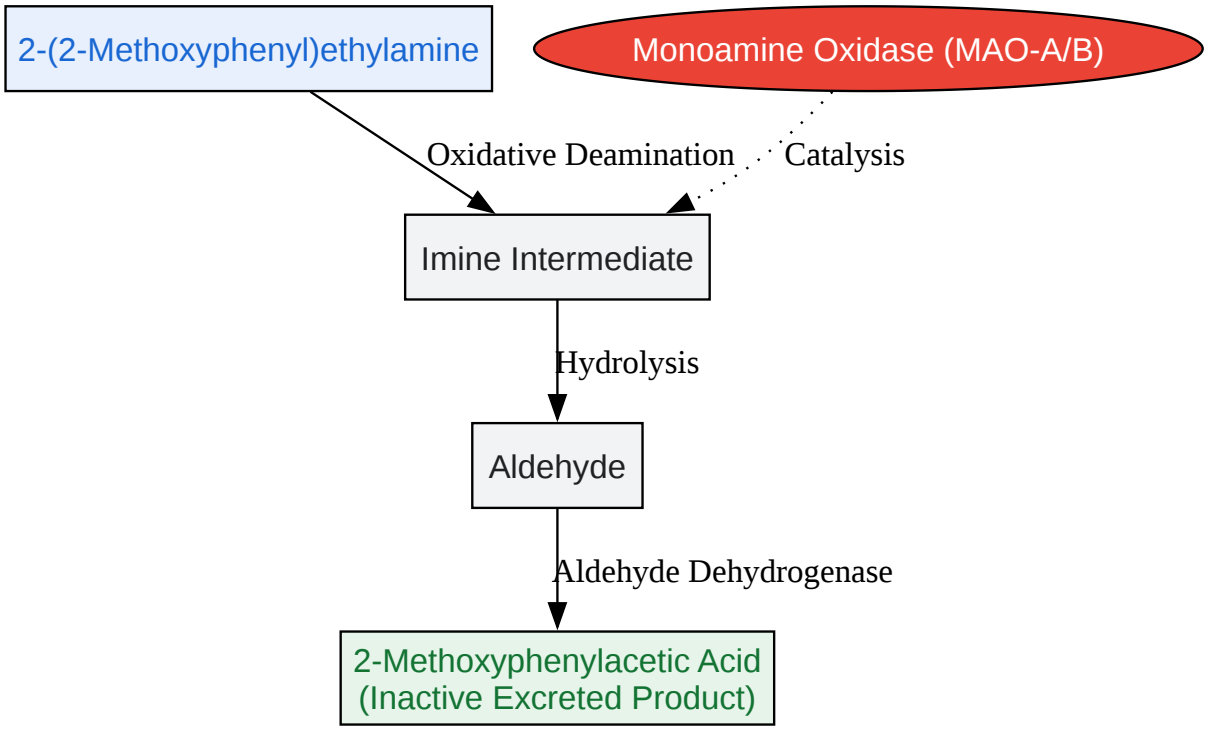
Figure 1: SAR comparison highlighting the structural features required for 5-HT2A activation.

Pharmacokinetics: The Metabolic Barrier

A major differentiator is metabolic stability. 2-MeO-PEA is structurally similar to endogenous phenethylamine (PEA), making it a prime substrate for Monoamine Oxidase (MAO).

- MAO Deamination: 2-MeO-PEA is rapidly oxidatively deaminated by MAO-B (and MAO-A) to 2-methoxyphenylacetic acid. This "First Pass" effect renders it orally inactive.
- 2C Resistance: The 2,5-dimethoxy substitution pattern creates steric hindrance and electronic effects that resist MAO degradation, allowing 2C compounds to reach the CNS intact.

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Figure 2: Metabolic pathway of 2-MeO-PEA showing rapid degradation by MAO enzymes.

Experimental Protocols

To verify the inactivity of 2-MeO-PEA compared to 2C compounds, the following self-validating protocols are recommended.

Protocol A: 5-HT Radioligand Competition Binding Assay

Objective: Determine the affinity (

) of the test compound.

- Membrane Preparation: Use HEK293 cells stably expressing human 5-HT

  receptors. Homogenize in Tris-HCl buffer.

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- Radioligand: Use

  -Ketanserin (0.5 nM) as the competing antagonist radioligand.

- Incubation:
  - Prepare 96-well plates.
  - Add 50 µL radioligand.
  - Add 50 µL test compound (2-MeO-PEA) at concentrations ranging from

    M to

    M.
  - Add 100 µL membrane suspension.
  - Incubate for 60 min at 37°C.
- Termination: Rapid filtration through GF/B filters using a cell harvester. Wash 3x with ice-cold buffer.
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate

  and convert to

  using the Cheng-Prusoff equation.
  - Validation: 2C-B should show

    nM. 2-MeO-PEA is expected to show no displacement (

    nM).

Protocol B: Intracellular Calcium Mobilization (Functional Assay)

Objective: Determine if the compound activates the receptor (Agonist) or blocks it (Antagonist).

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- Cell Loading: Load CHO-K1 cells expressing G

  -coupled 5-HT

  receptors with a calcium-sensitive dye (e.g., Fluo-4 AM) for 30 min.
- Baseline Measurement: Record baseline fluorescence (Ex 488 nm / Em 525 nm) for 10 seconds.
- Compound Injection: Inject 2-MeO-PEA (10 µM final).
- Response Recording: Monitor fluorescence flux for 120 seconds.
  - Positive Control: 5-HT (Serotonin) or 2C-B should induce a sharp spike in fluorescence.
  - Result: 2-MeO-PEA will likely show a flat line (no agonist activity).

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